

An In-depth Technical Guide to the Thermal Properties of C₁₁H₂₄ Isomers

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Compound of Interest

Compound Name: 3-Ethyl-2,6-dimethylheptane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermal properties of undecane (C₁₁H₂₄) isomers. Understanding these properties is crucial for a wide range of applications, from fundamental chemical research to applications in materials science and drug development where hydrocarbon chains can influence the physical characteristics of molecules. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of experimental workflows.

Introduction to C₁₁H₂₄ Isomers

Undecane is an alkane with the chemical formula C₁₁H₂₄. It exists as 159 structural isomers, each with the same molecular weight but differing in the arrangement of their carbon atoms. This structural variation, particularly the degree of branching, significantly influences their physical and thermal properties. The straight-chain isomer, n-undecane, serves as a fundamental reference for comparison with its branched counterparts.

Comparative Thermal Properties of Selected C₁₁H₂₄ Isomers

The following tables summarize the key thermal properties for n-undecane and a selection of its branched-chain isomers. These isomers have been chosen to illustrate the impact of the

position and extent of methyl group branching on boiling point, melting point, and enthalpy of vaporization.

Table 1: Boiling and Melting Points of Selected C₁₁H₂₄ Isomers

Isomer Name	Structure	Boiling Point (°C)	Melting Point (°C)
n-Undecane	CH ₃ (CH ₂) ₉ CH ₃	196[1]	-26[1]
2-Methyldecane	CH ₃ CH(CH ₃) (CH ₂) ₇ CH ₃	189.2 - 189.3[2][3][4]	-48.83 to -48.9[2][4]
3-Methyldecane	CH ₃ CH ₂ CH(CH ₃) (CH ₂) ₆ CH ₃	188.1 - 189.1[5][6]	-92.9[6]
2,2-Dimethylnonane	(CH ₃) ₃ C(CH ₂) ₆ CH ₃	177.1 - 178.8[7][8]	-

Table 2: Enthalpy of Vaporization of Selected C₁₁H₂₄ Isomers

Isomer Name	Enthalpy of Vaporization (kJ/mol)	Temperature (K)
n-Undecane	56.2	-
2-Methyldecane	44.4 ± 0.4	328 to 368
3-Methyldecane	44.5 ± 0.4	355

As a general trend, increased branching in alkane isomers leads to a decrease in the boiling point. This is due to the more compact, spherical shape of branched isomers, which reduces the surface area available for intermolecular van der Waals forces. Consequently, less energy is required to overcome these forces and transition from the liquid to the gaseous phase. Melting points, however, do not follow as regular a pattern, as they are also influenced by the efficiency of crystal lattice packing. Highly symmetrical isomers can sometimes have unusually high melting points.

Experimental Protocols

The determination of the thermal properties of C₁₁H₂₄ isomers relies on established experimental techniques. Below are detailed methodologies for two key experiments.

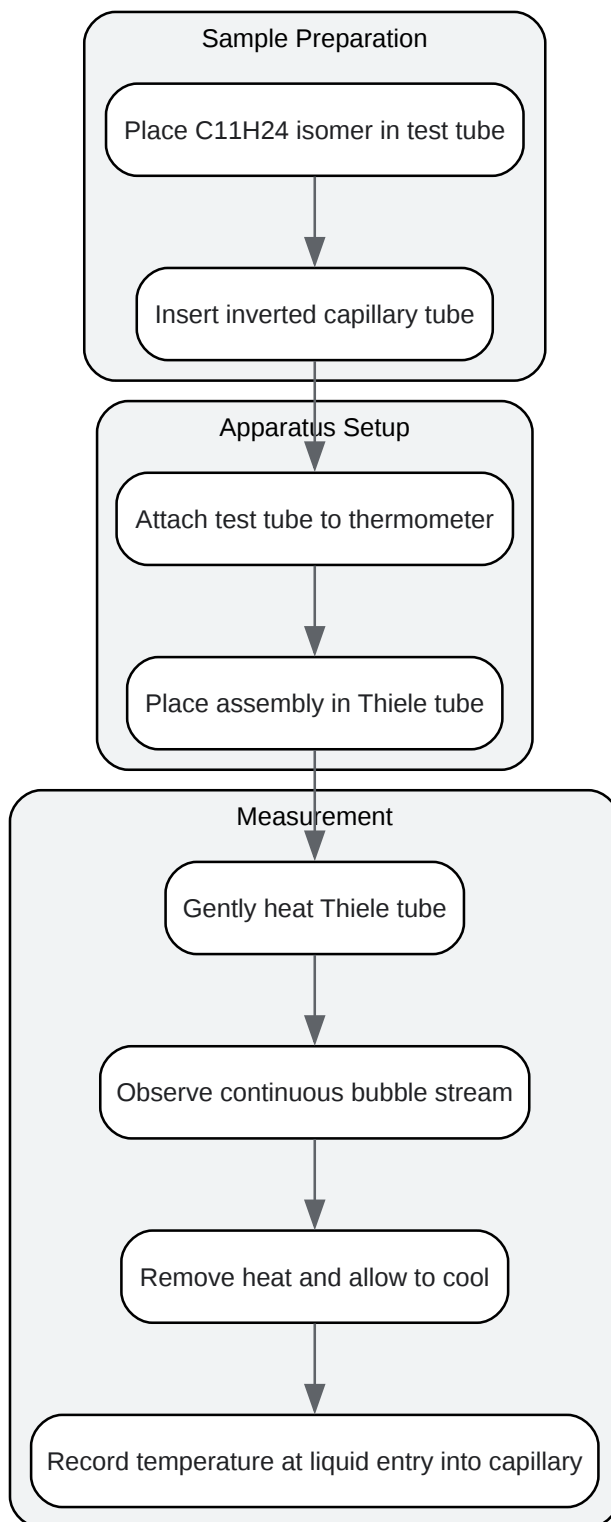
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For the C₁₁H₂₄ isomers, a common and effective method for determining the boiling point is the Thiele tube method.

Methodology: Thiele Tube Boiling Point Determination

- **Sample Preparation:** A small sample (less than 0.5 mL) of the C₁₁H₂₄ isomer is placed in a small-diameter test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The Thiele tube is gently heated, and the oil circulates, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The temperature is recorded when a continuous and rapid stream of bubbles is observed.
- **Cooling and Boiling Point Determination:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Workflow for Boiling Point Determination

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Boiling Point Determination Workflow

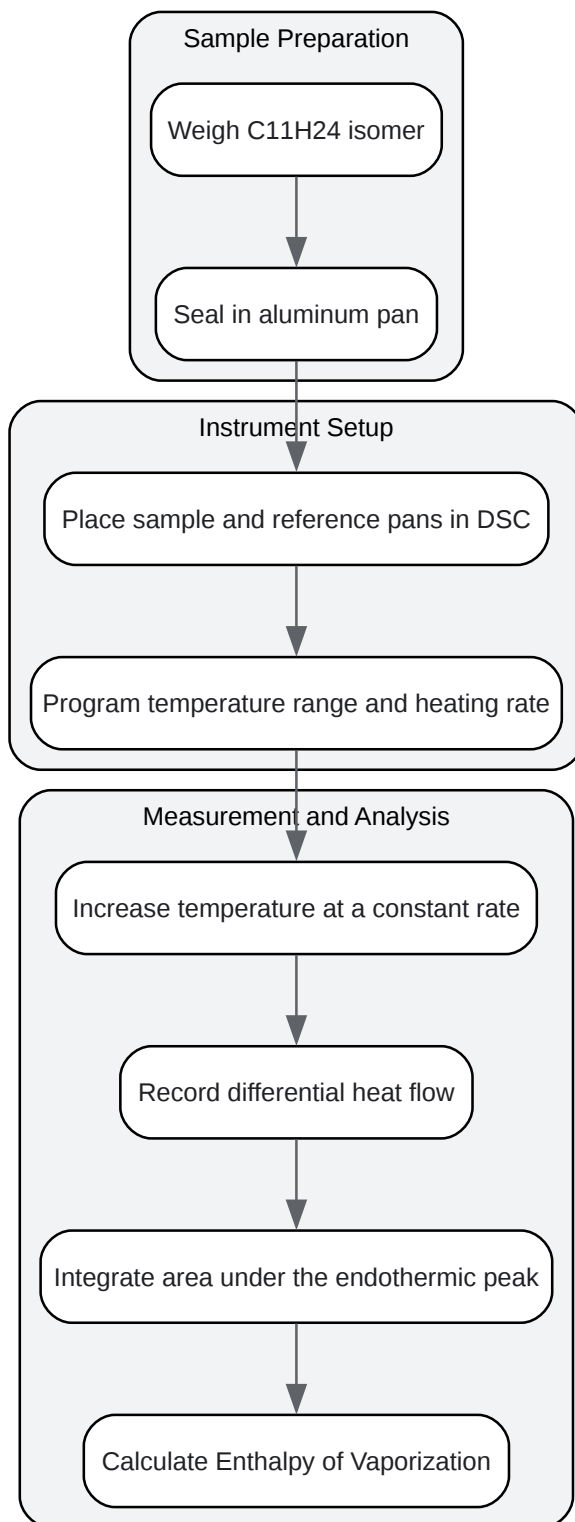
Determination of Enthalpy of Vaporization

The enthalpy of vaporization (ΔH_{vap}) is the amount of energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. A common method for its determination is differential scanning calorimetry (DSC).

Methodology: DSC for Enthalpy of Vaporization

- **Sample Preparation:** A small, accurately weighed sample of the C₁₁H₂₄ isomer is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature range and heating rate.
- **Heating Program:** The temperature of the DSC cell is increased at a constant rate.
- **Data Acquisition:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature. An endothermic peak is observed as the sample vaporizes.
- **Data Analysis:** The area under the endothermic peak is integrated. This area is directly proportional to the enthalpy of vaporization. The enthalpy of vaporization is calculated by dividing the integrated peak area by the mass of the sample.

Workflow for Enthalpy of Vaporization Determination using DSC

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Enthalpy of Vaporization Workflow

Conclusion

The thermal properties of C₁₁H₂₄ isomers are fundamentally linked to their molecular structure. Increased branching generally lowers the boiling point due to reduced intermolecular forces. This guide provides a foundational understanding and comparative data for several key isomers, along with the experimental protocols necessary for their determination. For professionals in research and drug development, a thorough understanding of these properties is essential for predicting the behavior of molecules in various physical and chemical processes.

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References

- 1. Undecane - Wikipedia [en.wikipedia.org]
- 2. 2-Methyldecane | C₁₁H₂₄ | CID 23415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-methyl decane, 6975-98-0 [thegoodscentscompany.com]
- 4. 2-methyldecane [chemister.ru]
- 5. 3-methyl decane, 13151-34-3 [thegoodscentscompany.com]
- 6. 3-Methyldecane | lookchem [lookchem.com]
- 7. chemnet.com [chemnet.com]
- 8. 2,2-dimethylnonane [chemister.ru]
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